

Application Notes and Protocols: Oxazine 750-Based Probes for In Vivo Imaging

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Compound of Interest

Compound Name: Oxazine 750

Cat. No.: B1220077

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Oxazine 750 and its derivatives are a class of near-infrared (NIR) fluorescent dyes with significant potential for in vivo imaging. Their emission in the NIR window (700-900 nm) allows for deep tissue penetration and minimizes autofluorescence from biological tissues, making them ideal candidates for non-invasive monitoring of biological processes in living organisms. These probes have been successfully developed for a variety of applications, including the detection of reactive oxygen species (ROS), imaging of apoptosis, visualization of amyloid- β plaques in Alzheimer's disease models, and peripheral nerve imaging.

This document provides detailed application notes and protocols for the use of **Oxazine 750**-based probes in in vivo imaging, including a summary of their photophysical properties, synthesis strategies, and specific experimental procedures.

I. Photophysical and Physicochemical Properties of Oxazine 750 Derivatives

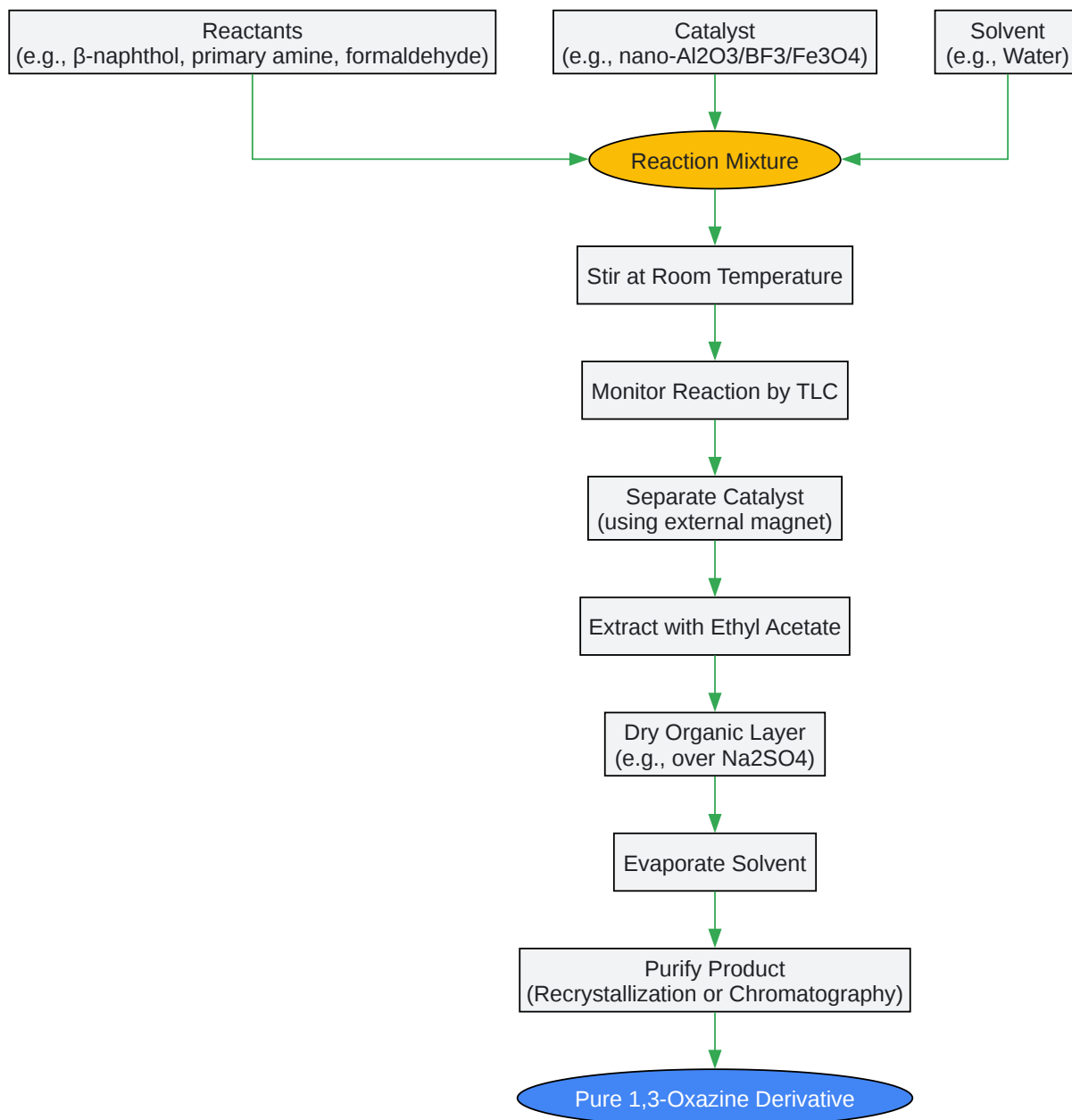
The development of novel **Oxazine 750**-based probes often involves chemical modifications to enhance their photophysical properties, target specificity, and pharmacokinetic profiles. A summary of key quantitative data for selected **Oxazine 750** derivatives is presented below.

Probe/Derivative	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Molar Extinction Coefficient (ϵ , $M^{-1}cm^{-1}$)	Application	Reference
Oxazine 750	~650	~670	107,000 (in PBS)	General NIR imaging, ROS detection	[1]
Annexin-Vivo 750	~750	~770	Not specified	Apoptosis imaging	[2]
AOI987	~650	~675	Not specified	Amyloid- β plaque imaging	[3]
Oxazine-CLIO ROS-sensor	~620 (for activation)	~670 (released oxazine)	107,000 (for released oxazine in PBS)	ROS/RNS detection	[1]
Nerve-specific oxazine fluorophores	Visible to NIR	Visible to NIR	Not specified	Peripheral nerve imaging	[4]

II. Synthesis of Oxazine 750-Based Probes

The synthesis of functionalized **Oxazine 750** probes is crucial for their application in targeting specific biological molecules or processes. A general workflow for the synthesis of 1,3-oxazine derivatives is presented below. For specific, multi-step syntheses of complex probes, such as the ROS/RNS sensor, it is recommended to consult the primary literature.[1]

General Workflow for One-Pot Synthesis of 1,3-Oxazine Derivatives



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Caption: General workflow for the one-pot synthesis of 1,3-oxazine derivatives.

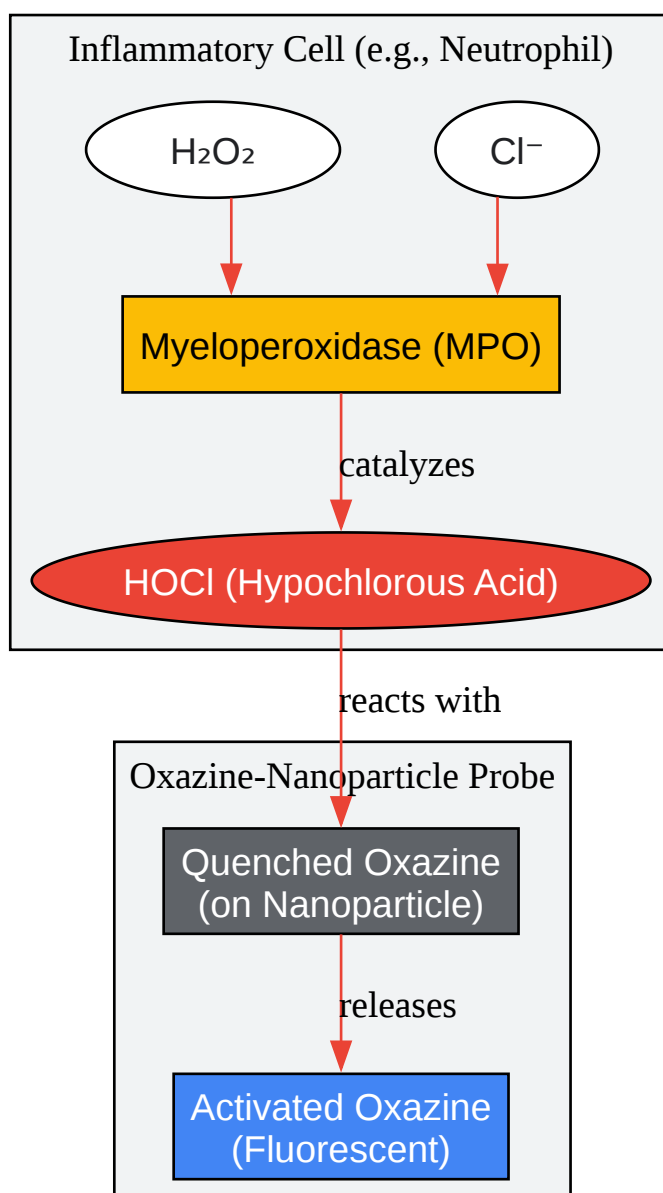
Experimental Protocol: One-Pot Synthesis of a 1,3-Naphthoxazine Derivative[5]

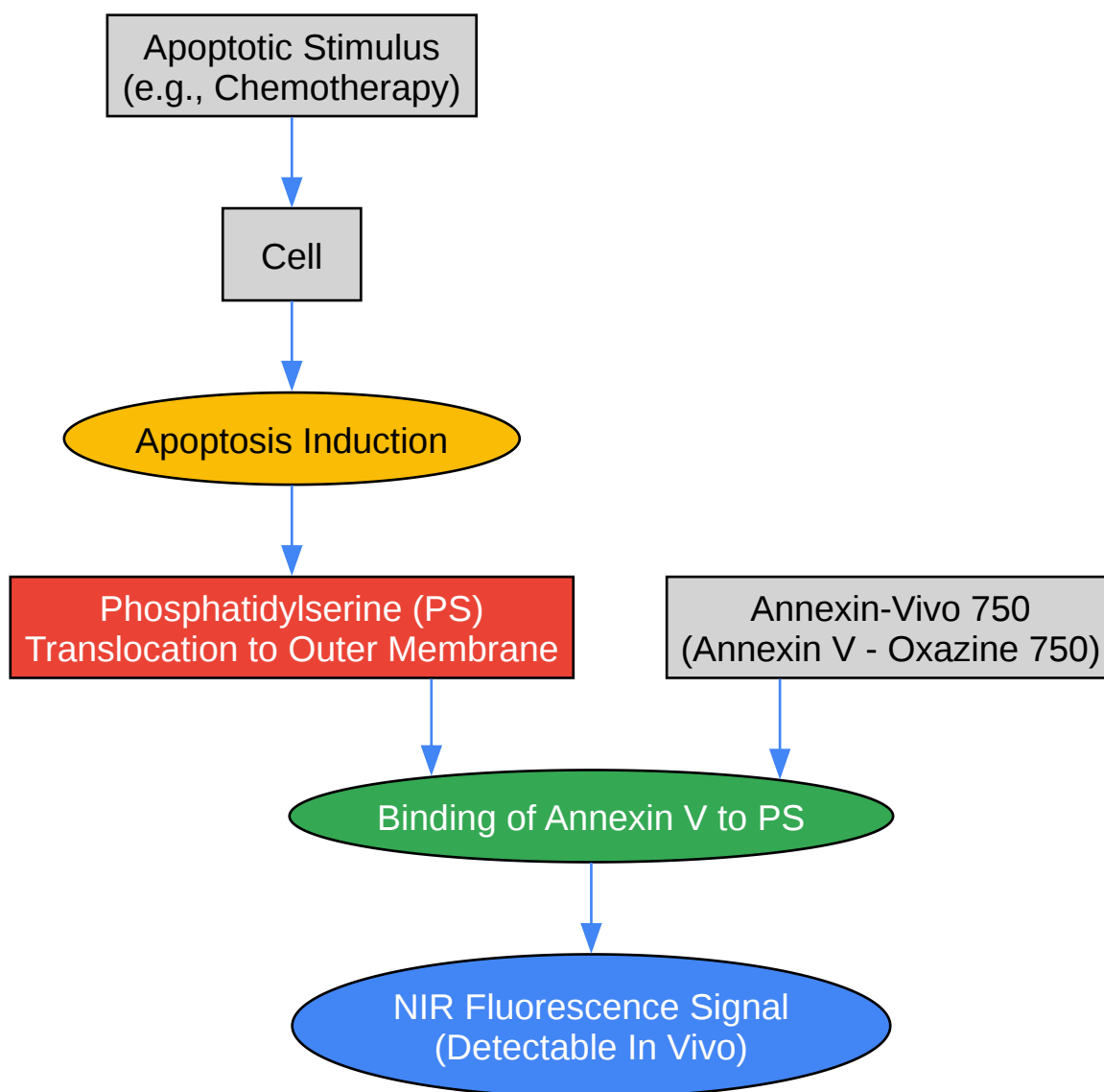
- **Reactant Preparation:** To a round-bottom flask, add β -naphthol (1.0 mmol), a primary amine (1.0 mmol), and a nano- $\text{Al}_2\text{O}_3/\text{BF}_3/\text{Fe}_3\text{O}_4$ catalyst (0.040 g) in water (1.50 mL).
- **Reaction Initiation:** To this mixture, add formaldehyde solution (2.0 mmol, 0.07 mL).
- **Reaction:** Stir the reaction mixture at room temperature for approximately 20 minutes.
- **Monitoring:** Monitor the completion of the reaction using Thin-Layer Chromatography (TLC).
- **Catalyst Removal:** Upon completion, separate the catalyst from the reaction mixture using an external magnet. The catalyst can be washed, dried, and reused.
- **Extraction:** Extract the product from the aqueous layer with ethyl acetate (2 x 10 mL).
- **Drying and Evaporation:** Combine the organic layers and dry over anhydrous sodium sulfate. Evaporate the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization or column chromatography to obtain the pure 1,3-oxazine derivative.

III. Application: In Vivo Imaging of Reactive Oxygen and Nitrogen Species (ROS/RNS)

Oxazine 750-based probes can be designed to be "turn-on" fluorescent sensors that are activated in the presence of specific ROS/RNS, such as hypochlorous acid (HOCl) and peroxynitrite (ONOO^-). A key example is an oxazine-conjugated nanoparticle that enhances sensitivity and improves pharmacokinetic properties.[1]

Signaling Pathway: MPO-Mediated ROS Production and Probe Activation





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